

Physical properties of 2-acetylbenzaldehyde: melting point, boiling point, solubility

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Compound of Interest

Compound Name: 2-Acetylbenzaldehyde

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An In-depth Technical Guide to the Physical Properties of 2-Acetylbenzaldehyde

This technical guide provides a comprehensive overview of the key physical properties of **2-acetylbenzaldehyde** (CAS No: 24257-93-0), a significant aromatic carbonyl compound. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the compound's melting point, boiling point, and solubility characteristics, supported by experimental protocols and a logical workflow diagram.

Core Physical Properties

2-Acetylbenzaldehyde, with the molecular formula $C_9H_8O_2$, is a solid at room temperature.^[1] Its physical characteristics are dictated by the presence of both an aldehyde and an acetyl group on a benzene ring.

Data Summary

The quantitative physical properties of **2-acetylbenzaldehyde** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Melting Point	39-43 °C	Atmospheric Pressure[1][2][3]
Boiling Point	268.8 °C	760 mmHg[2][3]
Solubility in Water	Limited	-
Solubility in Organic Solvents	Soluble	Ethanol, Diethyl Ether[2][4]
Solubility in Acid/Base	Insoluble	5% NaOH, 5% HCl, 5% NaHCO ₃ [2]
Soluble	Concentrated H ₂ SO ₄ [2]	
Partition Coefficient (LogP)	1.70	Octanol-Water[2][3]

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the melting point, boiling point, and solubility of **2-acetylbenzaldehyde**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, this transition occurs over a narrow temperature range. The melting point is a crucial indicator of purity; impurities tend to lower and broaden the melting point range.[5]

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered **2-acetylbenzaldehyde** is packed into a capillary tube, sealed at one end, to a height of a few millimeters.[6][7]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a DigiMelt or a Thiele tube, alongside a calibrated thermometer.[5]
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.[5][6]

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the range.[5]
- Purity Check (Mixed Melting Point): To confirm the identity and purity, a mixed melting point can be determined. A 50:50 mixture of the sample with a known pure standard of **2-acetylbenzaldehyde** is prepared. If the melting point of the mixture is sharp and identical to the known standard, the sample is considered pure. A depressed and broadened melting range indicates the presence of impurities.[5]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Distillation Method

- Apparatus Setup: A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a collection vessel.[8]
- Sample and Boiling Chips: Approximately 5 mL of **2-acetylbenzaldehyde** is placed in the distilling flask along with a few boiling chips to ensure smooth boiling.[8]
- Heating: The flask is heated gently. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distilling flask to accurately measure the temperature of the vapor that is distilling.[8]
- Data Recording: As the liquid boils and the vapor condenses, the temperature is monitored. The constant temperature observed on the thermometer during the distillation of the bulk of the liquid is recorded as the boiling point.[8] The atmospheric pressure should also be recorded.[8]

Methodology: Thiele Tube Method

- Sample Preparation: A small amount of **2-acetylbenzaldehyde** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.[8]

- Apparatus Setup: The test tube is attached to a thermometer and placed in a Thiele tube containing heating oil.[8]
- Heating: The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out.[8]
- Observation: Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat is then removed. The temperature at which the liquid begins to enter the capillary tube is the boiling point.[8]

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. **2-acetylbenzaldehyde**'s moderate lipophilicity, indicated by a LogP of 1.70, suggests it has limited solubility in water but is soluble in many organic solvents.[2]

Methodology: Shake-Flask Method

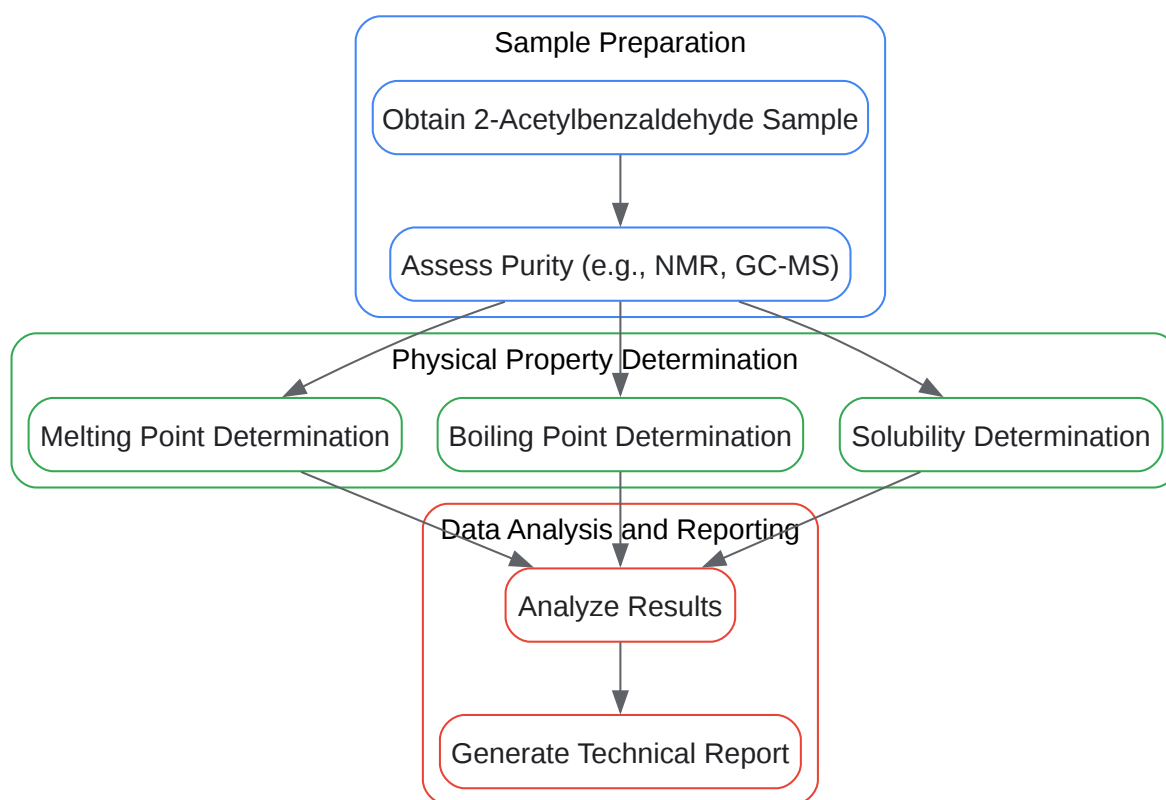
This method determines the equilibrium solubility of a compound in a particular solvent.[9][10]

- Preparation: An excess amount of **2-acetylbenzaldehyde** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed vial. The presence of undissolved solid is necessary to ensure the solution is saturated.[9]
- Equilibration: The vial is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to allow the system to reach equilibrium.[10]
- Phase Separation: After equilibration, the mixture is allowed to stand, and the undissolved solid settles. The supernatant (saturated solution) is then carefully separated from the solid, typically by filtration through a syringe filter or by centrifugation.[9]
- Quantification: The concentration of **2-acetylbenzaldehyde** in the saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

- Calculation: The determined concentration represents the solubility of **2-acetylbenzaldehyde** in the chosen solvent at the specified temperature.[9]

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for determining the key physical properties of **2-acetylbenzaldehyde**.



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Caption: Workflow for Physical Property Determination of **2-Acetylbenzaldehyde**.

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